

# Navigating the Safety Profile of Diethyl Naphthalene-2,6-dicarboxylate: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide offers a comprehensive overview of the available health and safety information for **diethyl naphthalene-2,6-dicarboxylate**. Due to a scarcity of publicly available safety data for the diethyl ester, this document also presents detailed information for the closely related analogue, dimethyl 2,6-naphthalenedicarboxylate (CAS 840-65-3), to provide a foundational understanding of the toxicological and safety considerations for this class of compounds. It is crucial to note that while structurally similar, the toxicological profiles of the diethyl and dimethyl esters may differ.

## **Physicochemical Properties**

A summary of the known physical and chemical properties of dimethyl 2,6-naphthalenedicarboxylate is provided below. This data is essential for understanding the substance's behavior under various experimental and storage conditions.



Property	Value	Reference
Molecular Formula	C14H12O4	[1][2][3][4][5]
Molecular Weight	244.24 g/mol	[1][2][3]
Appearance	Light yellow crystalline solid	[2][3]
Melting Point	187 - 193 °C	[2][3]
Boiling Point	> 300 °C (estimate)	[2][6]
Water Solubility	Insoluble	[3]
Vapor Pressure	3.3 x 10-4 Pa at 25 °C	[6]
Log Pow (Partition Coefficient)	3.5	[6]

# **Toxicological Data**

Toxicological data for dimethyl 2,6-naphthalenedicarboxylate suggests a low acute toxicity profile. The following table summarizes the available data.



Test	Species	Route	Result	Reference
Acute Oral Toxicity (LD50)	Rat	Oral	> 2,000 mg/kg	[6]
Daphnid Reproduction (EC50)	Daphnia magna	-	0.02 mg/L (24- hour)	[6]
Algae Toxicity (EC50)	Selenastrum capricornutum	-	> 0.1 mg/L (72- hour)	[6]
Fish Toxicity (LC50)	Medaka (Oryzias latipes)	-	> 0.1 mg/L (96- hour)	[6]
Repeated Dose and Reproductive/De velopmental Toxicity (NOAEL)	Rat	Oral	1000 mg/kg/day	[6]

Genotoxicity: Dimethyl 2,6-naphthalenedicarboxylate was found to be not genotoxic in bacterial mutation and in vitro chromosomal aberration tests.[6]

Carcinogenicity: No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[2]

## **Hazard Identification and Handling**

While comprehensive GHS classification for **diethyl naphthalene-2,6-dicarboxylate** is not readily available, the data for the dimethyl analogue indicates minimal immediate hazards. However, standard laboratory precautions should always be observed.

GHS Classification (Dimethyl 2,6-naphthalenedicarboxylate):

Aquatic Hazard: May cause long-lasting harmful effects to aquatic life (H413).[2]

Recommended Personal Protective Equipment (PPE):



- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves.
- Respiratory Protection: Not required under normal use with adequate ventilation. A dust mask (type N95 or P1) may be used if dust is generated.[2]

Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.[2][7][8]

Spill and Disposal: In case of a spill, sweep up the material and place it in a suitable container for disposal.[7] Avoid generating dust.[7] Dispose of contents and container in accordance with local, regional, and national regulations.[2]

### **Experimental Protocols**

The toxicological data presented in this guide is based on standardized OECD test guidelines.

- Ready Biodegradability (OECD 301C): This test evaluates the potential for a chemical to be biodegraded by microorganisms. The result of 7% after 28 days indicates that dimethyl 2,6-naphthalenedicarboxylate is not readily biodegradable.[6]
- Partition Coefficient (n-octanol/water) (OECD TG 107): This method determines the lipophilicity of a substance, which can be an indicator of its potential to bioaccumulate.
- Water Solubility (OECD TG 105): This guideline specifies methods to determine the solubility of substances in water.
- Vapour Pressure (OECD TG 104): This test measures the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases at a given temperature.
- Combined Repeated Dose and Reproductive/Developmental Toxicity Study (OECD Guideline): This comprehensive study in rats evaluated the potential for adverse effects from repeated oral exposure and on reproduction and development. The No-Observed-Adverse-Effect Level (NOAEL) was determined to be 1000 mg/kg/day.[6]

# Visualized Workflows Safe Handling Workflow



The following diagram outlines a general workflow for the safe handling of **diethyl naphthalene-2,6-dicarboxylate** in a laboratory setting.

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